

Stability and storage conditions for L-Pyroglutamic acid-13C5

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Compound of Interest

Compound Name: *L*-Pyroglutamic acid-13C5

Cat. No.: B12365748

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Technical Support Center: L-Pyroglutamic acid-13C5

This technical support guide provides essential information on the stability and proper storage of **L-Pyroglutamic acid-13C5** to ensure the integrity and reliability of your experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **L-Pyroglutamic acid-13C5**?

A1: To ensure the long-term stability of **L-Pyroglutamic acid-13C5**, it should be stored in a tightly sealed container in a dry and well-ventilated area. For specific durations and forms, please refer to the storage condition table below.

Q2: Is **L-Pyroglutamic acid-13C5** sensitive to humidity?

A2: While specific data for the 13C5 isotopologue is not extensively documented, **L-Pyroglutamic acid** is known to be a natural humectant, suggesting it may be hygroscopic. Therefore, it is crucial to store the compound in a dry environment and keep the container tightly closed to prevent moisture absorption.

Q3: What are the known incompatibilities of **L-Pyroglutamic acid-13C5**?

A3: L-Pyroglutamic acid is incompatible with strong oxidizing agents, acids, and bases.[1][2] Contact with these substances should be avoided to prevent degradation.

Q4: What is the expected shelf-life of **L-Pyroglutamic acid-13C5**?

A4: The shelf-life depends on the storage conditions. When stored as a powder at -20°C, it can be stable for up to 3 years.[3][4] For shorter durations, storage at 4°C is also acceptable.[3][4]

Q5: How should I handle **L-Pyroglutamic acid-13C5** upon receipt?

A5: Upon receipt, it is recommended to store the compound at the appropriate temperature as outlined in the storage guidelines. Allow the product to equilibrate to room temperature before opening the container to minimize moisture condensation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent analytical results (e.g., LC-MS, NMR)	Compound degradation due to improper storage.	Verify storage conditions (temperature, humidity). Consider re-analysis with a fresh sample.
Hygroscopic nature of the compound leading to inaccurate weighing.	Ensure the compound is brought to room temperature in a desiccator before weighing. Use a fresh, properly stored sample.	
Change in physical appearance (e.g., clumping)	Moisture absorption.	The compound may still be usable if purity is confirmed by analysis. For future use, store in a desiccator.
Reduced solubility	Potential degradation or presence of impurities.	Use sonication to aid dissolution.[4] If solubility issues persist, the compound may be degraded.

Data Presentation

Table 1: Recommended Storage Conditions for **L-Pyroglutamic acid-13C5**

Form	Storage Temperature	Duration	Atmosphere	Container
Powder	-20°C	3 years ^{[3][4][5]}	Dry, inert gas (e.g., Argon) recommended	Tightly sealed, light-resistant
Powder	4°C	2 years ^{[3][4]}	Dry, inert gas (e.g., Argon) recommended	Tightly sealed, light-resistant
In Solvent	-80°C	6 months ^{[3][4]}	As per solvent requirements	Tightly sealed vials
In Solvent	-20°C	1 month ^{[3][4]}	As per solvent requirements	Tightly sealed vials

Experimental Protocols

Protocol: Assessment of **L-Pyroglutamic acid-13C5** Stability under Specific Conditions

This protocol outlines a general method to assess the stability of **L-Pyroglutamic acid-13C5** under conditions relevant to your experimental setup.

- Sample Preparation:

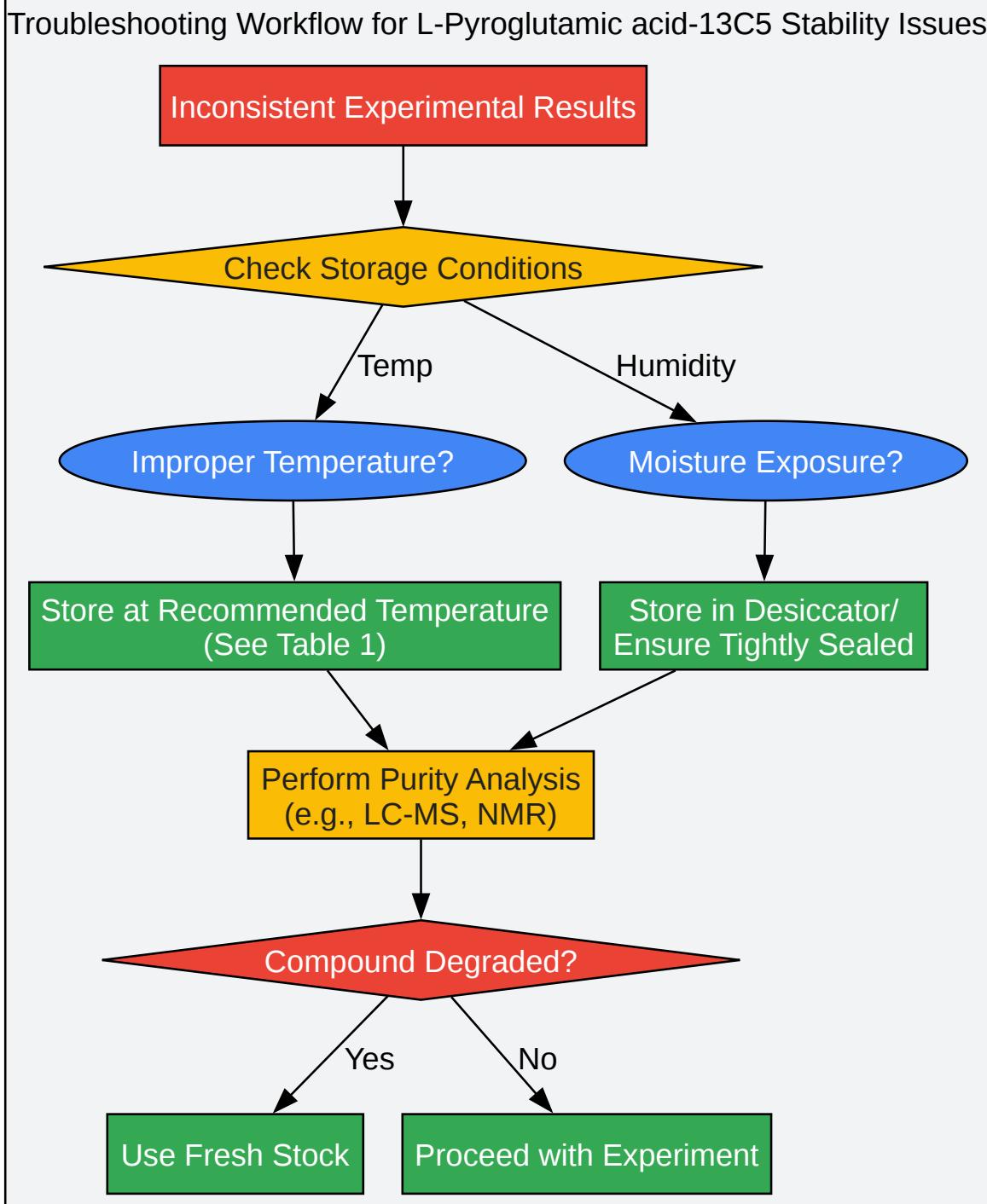
- Accurately weigh a known amount of **L-Pyroglutamic acid-13C5**.
 - Dissolve the compound in the desired solvent (e.g., water, DMSO) to a known concentration.

- Stress Conditions:

- Temperature Stress: Aliquot the solution into several vials. Expose the vials to different temperatures (e.g., room temperature, 40°C) for varying durations (e.g., 24h, 48h, 72h).

- Light Exposure: Expose an aliquot of the solution to direct laboratory light for a set period, keeping a control sample in the dark.
- pH Stress: Adjust the pH of the solution to acidic (e.g., pH 2) and basic (e.g., pH 10) conditions and incubate for a defined time.
- Analysis:
 - At each time point, analyze the stressed samples and a control sample (stored at -80°C) using a suitable analytical method such as LC-MS or NMR.
 - Compare the peak area or concentration of **L-Pyroglutamic acid-13C5** in the stressed samples to the control sample to determine the percentage of degradation.
 - Look for the appearance of new peaks that may correspond to degradation products, such as L-Glutamic acid-13C5.

Mandatory Visualization

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